

Glycyl-glycyl-L-leucine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Gly-Gly-Leu

Cat. No.: B081303

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This technical guide provides an in-depth overview of the tripeptide Glycyl-glycyl-L-leucine, including its chemical identity, purity specifications, and analytical methodologies. This document is intended for researchers, scientists, and professionals in drug development who utilize this compound in their work.

Chemical Identity and Purity

Glycyl-glycyl-L-leucine is a tripeptide composed of two glycine residues and one L-leucine residue. Its unique structure makes it a valuable tool in various biochemical and pharmaceutical research areas.

Identifier	Value	Reference
CAS Number	14857-82-0	[1] [2]
Molecular Formula	C10H19N3O4	[1] [2]
Molecular Weight	245.28 g/mol	[1] [2]
Typical Purity	≥98% (HPLC), >99.0% (Titration)	[2] [3] [4]

Experimental Protocols for Purity Analysis

Accurate determination of purity is critical for reliable and reproducible experimental results.^[5] The most common methods for assessing the purity of synthetic Glycyl-glycyl-L-leucine are High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance (NMR) spectroscopy.^[5]

High-Performance Liquid Chromatography (HPLC)

Reversed-phase HPLC (RP-HPLC) is a robust method for the quantitative analysis of Glycyl-glycyl-L-leucine.^[1]

Instrumentation and Materials:

- Standard analytical HPLC system with a UV detector.^[1]
- C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).^[1]
- Acetonitrile (HPLC grade).^[1]
- Water (HPLC grade).^[1]
- Trifluoroacetic acid (TFA).^[1]
- Glycyl-glycyl-L-leucine reference standard (purity ≥98%).^[1]

Chromatographic Conditions:

- Mobile Phase A: 0.1% TFA in Water.^[1]
- Mobile Phase B: 0.1% TFA in Acetonitrile.^[1]
- Gradient: A linear gradient is employed for efficient separation.^[1]
- Flow Rate: Typically 1.0 mL/min.
- Detection: UV at 214 nm or 220 nm.^[6]
- Column Temperature: Ambient or controlled (e.g., 40 °C).^[7]

Procedure:

- **Standard Preparation:** Prepare a stock solution of the reference standard in Mobile Phase A (e.g., 1 mg/mL) and create a series of working standards by dilution.[1]
- **Sample Preparation:** Accurately weigh and dissolve the sample in Mobile Phase A to a known concentration.[1]
- **Injection:** Inject equal volumes of the standard and sample solutions.
- **Analysis:** Quantify the sample by comparing the peak area with the calibration curve generated from the working standards.

Quantitative Nuclear Magnetic Resonance (qNMR) Spectroscopy

^1H NMR provides detailed structural information and allows for direct quantification of the target peptide and any proton-containing impurities without the need for identical reference standards for each impurity.[8]

Materials:

- Synthetic Glycyl-glycyl-L-leucine sample.[8]
- High-purity internal standard (e.g., maleic acid).[8]
- Deuterium oxide (D_2O).[8]
- NMR spectrometer (e.g., 400 MHz or higher).[8]

Procedure:

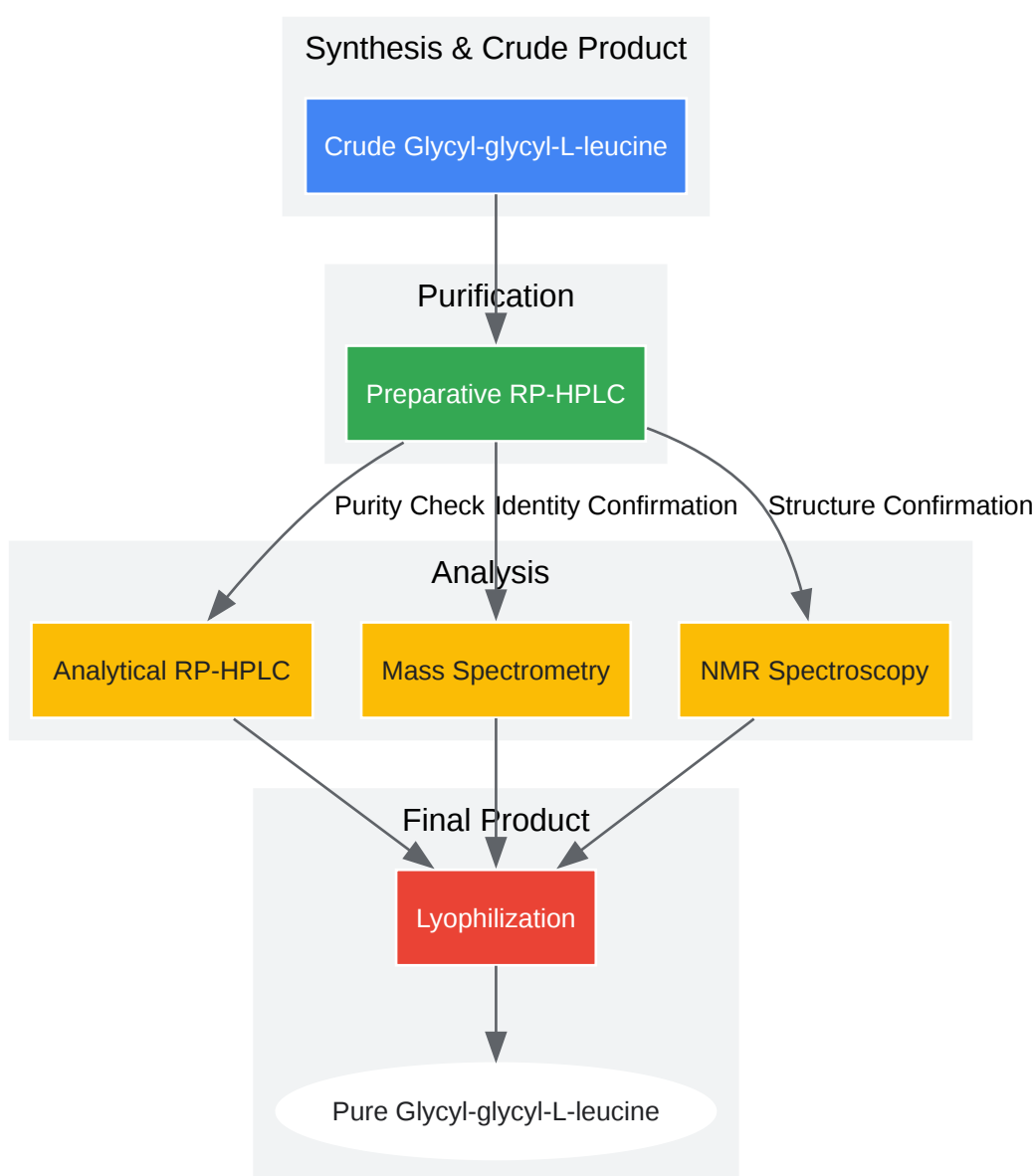
- **Sample Preparation:** Accurately weigh the Glycyl-glycyl-L-leucine sample and the internal standard into a vial.[8] Dissolve the mixture in a precise volume of D_2O and transfer to an NMR tube.[8]
- **Data Acquisition:** Acquire a ^1H NMR spectrum with parameters suitable for quantitative analysis, ensuring a sufficient relaxation delay (at least 5 times the longest T_1).[8]

- Data Processing and Analysis: Apply a Fourier transform, phase the spectrum, and perform baseline correction.[8] Integrate the characteristic, well-resolved signals of both Glycyl-glycyl-L-leucine and the internal standard.[8] The purity is calculated based on the integral values, molecular weights, and masses of the sample and internal standard.[8]

Visualizations

Experimental Workflow for Purity Determination

The following diagram illustrates a general workflow for the purification and analysis of synthetic Glycyl-glycyl-L-leucine.

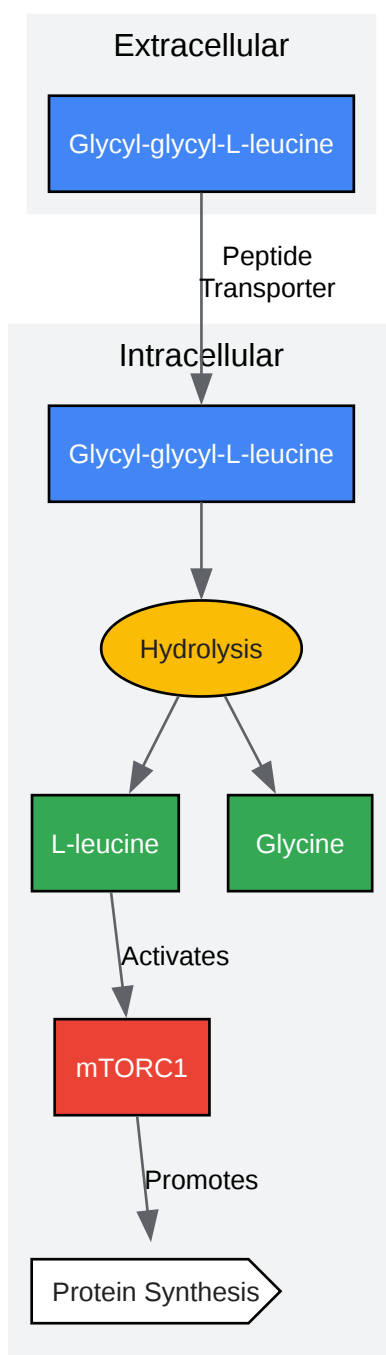


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Caption: Workflow for the synthesis, purification, and analysis of Glycyl-glycyl-L-leucine.

Hypothesized mTOR Signaling Pathway Activation

Glycyl-glycyl-L-leucine is transported into the cell and subsequently hydrolyzed to its constituent amino acids. The released L-leucine is a known activator of the mTORC1 signaling pathway, a central regulator of cell growth and protein synthesis.^{[9][10]}



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